

Application Notes: Synthesis and Applications of Polyamide 6,12 via Melt Polycondensation

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Compound of Interest

Compound Name: Nylon 6/12

Cat. No.: B3422588

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Introduction

Polyamide 6,12 (PA 6,12), also known as Nylon 6,12, is a high-performance thermoplastic polymer synthesized from the polycondensation of hexamethylenediamine (a diamine with 6 carbon atoms) and dodecanedioic acid (a diacid with 12 carbon atoms).[1] The numerical designation "6,12" refers to the number of carbon atoms in the respective diamine and diacid monomers.[1] This material is distinguished by its excellent dimensional stability, low moisture absorption compared to other nylons like PA 6 and PA 6/6, good chemical resistance, and desirable mechanical properties.[1][2][3] These characteristics make it a preferred material for a variety of high-performance applications where precision and reliability are critical.[2]

The primary method for industrial synthesis is melt polycondensation. This process involves two main stages: first, the formation of a nylon salt from the acid and amine monomers, followed by heating this salt in the molten state under a vacuum to drive off water and promote the growth of long polymer chains.[1][4]

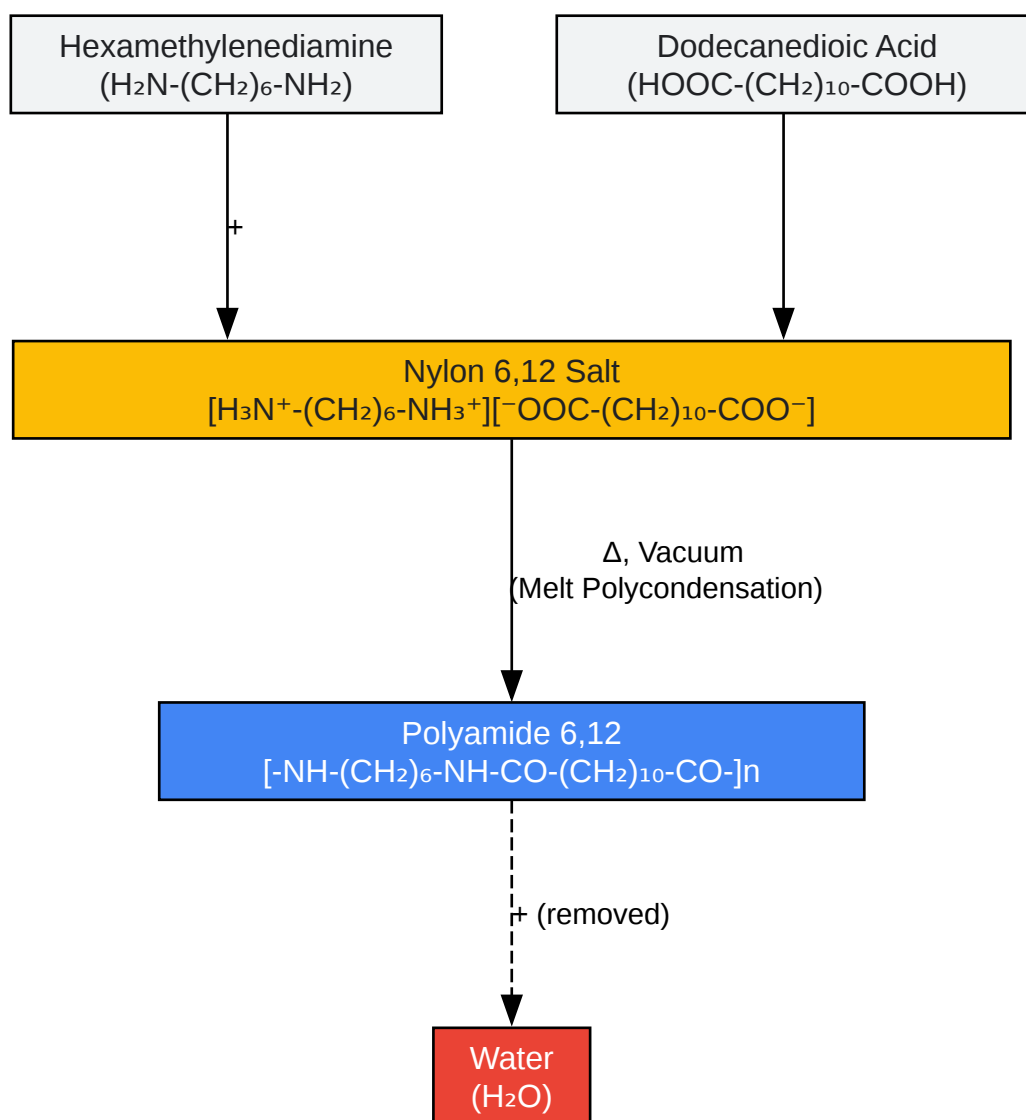
Data Presentation: Properties of Polyamide 6,12

The general properties of Polyamide 6,12 are summarized in the table below. These values make it an excellent candidate for applications requiring high heat resistance, moisture and chemical resistance, and good dimensional stability.[2]

Property	Value
Density	1.06 g/cm ³ [1]
Melting Point	218 °C [1] [5]
Water Absorption (24h)	0.25% [1]
Tensile Strength	51 MPa [1]
Flexural Modulus	1.4 GPa [1]
Elongation at Break	300% [1]
Heat Deflection Temperature (at 1.8 MPa)	80 °C [1]

Reaction Mechanism and Pathway

The synthesis of Polyamide 6,12 is a step-growth polymerization, specifically a polycondensation reaction. In this reaction, the amine groups (-NH₂) of hexamethylenediamine react with the carboxylic acid groups (-COOH) of dodecanedioic acid. Each reaction forms an amide linkage (-CO-NH-) and eliminates one molecule of water.[\[6\]](#) The reaction proceeds in stages, first forming a diamine-diacid salt, which is then heated to initiate polymerization. The continuous removal of water is crucial to shift the reaction equilibrium towards the formation of a high molecular weight polymer.[\[4\]](#)



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Caption: Reaction pathway for the synthesis of Polyamide 6,12.

Experimental Protocols

This section details the melt polymerization method for synthesizing high-molecular-weight Polyamide 6,12.^[1]

Materials and Equipment

- Hexamethylenediamine (7.5×10^{-3} mol)

- Dodecanedioic acid (7.52×10^{-3} mol)
- Ethanol
- Acetone
- Hexafluoroisopropanol (HFIP) (for purification)
- Glass reactor equipped with a mechanical stirrer, nitrogen inlet, and vacuum connection
- Heating mantle
- Beakers
- Stirring rods
- Filtration apparatus (e.g., Büchner funnel)
- Vacuum oven

Protocol Steps

Step 1: Nylon 6,12 Salt Formation

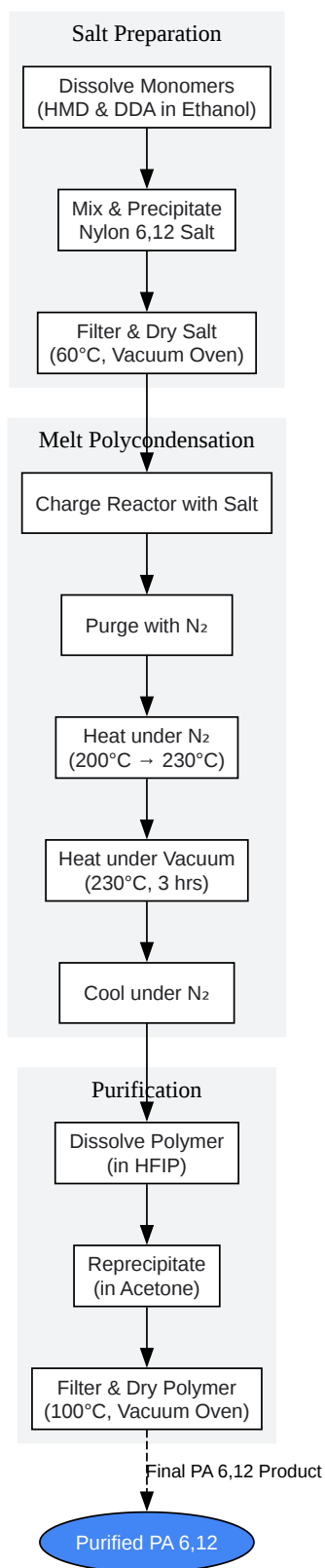
- In a beaker, dissolve 7.5×10^{-3} mol of hexamethylenediamine in 15 mL of ethanol.[\[1\]](#)
- In a separate beaker, dissolve 7.52×10^{-3} mol of dodecanedioic acid in 15 mL of ethanol at 40°C with vigorous stirring.[\[1\]](#)
- Slowly add the warm dodecanedioic acid solution to the hexamethylenediamine solution while stirring vigorously. A white precipitate of the Polyamide 6,12 salt will form immediately.
[\[1\]](#)
- Continue stirring the mixture for 1 hour to ensure the salt formation is complete.[\[1\]](#)
- Filter the precipitated salt using a Büchner funnel and wash it thoroughly with ethanol to remove any unreacted monomers.[\[1\]](#)
- Dry the salt in a vacuum oven at 60°C overnight.[\[1\]](#)

Step 2: Melt Polymerization

- Place the dried Polyamide 6,12 salt into the glass reactor.[\[1\]](#)
- Purge the reactor with inert nitrogen gas for 15 minutes to remove all oxygen, which can cause degradation at high temperatures.[\[1\]](#)
- Begin heating the reactor to 200°C and hold for 15 minutes under a continuous, slow flow of nitrogen.[\[1\]](#)
- Increase the temperature to 230°C and maintain it for 3 hours, still under a nitrogen atmosphere. During this phase, the salt melts and polymerization begins, releasing water.[\[1\]](#)
- Apply a vacuum to the reactor and continue heating at 230°C for an additional 3 hours. The vacuum is critical for removing the water byproduct, which drives the polymerization reaction to completion and achieves a high molecular weight.[\[1\]](#)
- After the polymerization is complete, turn off the heat and allow the reactor to cool to room temperature under a nitrogen atmosphere to prevent oxidation of the hot polymer.[\[1\]](#)
- The resulting Polyamide 6,12 will be a solid, off-white mass.[\[1\]](#)

Step 3: Polymer Purification

- Dissolve the synthesized polymer in a minimal amount of a suitable solvent like HFIP.[\[1\]](#)
- Reprecipitate the polymer by slowly adding the solution to a large volume of a non-solvent, such as acetone, while stirring.[\[1\]](#)
- Filter the purified, fibrous Polyamide 6,12 and wash it again with acetone.[\[1\]](#)
- Dry the final polymer in a vacuum oven at 100°C for 24 hours to remove any residual solvent.[\[1\]](#)



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Caption: Experimental workflow for Polyamide 6,12 synthesis.

Characterization

The synthesized Polyamide 6,12 can be characterized using various analytical techniques to confirm its structure and determine its properties.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR can be used to confirm the chemical structure by identifying the peaks corresponding to the methylene and carbonyl groups in the polymer backbone.[\[1\]](#)
- Viscometry: The inherent viscosity of the polymer in a suitable solvent can be measured to estimate its molecular weight.[\[7\]](#)
- Thermal Analysis: Techniques like Differential Scanning Calorimetry (DSC) can determine the melting point and glass transition temperature.

Applications of Polyamide 6,12

Due to its unique balance of properties, Polyamide 6,12 is utilized across several industries for demanding applications.

Industry	Applications
Automotive	Fuel lines, pneumatic tubing, connectors, and brake lines, where chemical resistance and durability are crucial.[1][3]
Industrial	Gears, cams, bearings, bushings, and other structural components requiring low friction and high wear resistance.[1][2]
Electronics	Cable sheathing and electrical insulators due to good dielectric properties and low moisture absorption.[1][3]
Consumer Goods	High-quality monofilaments for bristles in toothbrushes and industrial brushes; specialty fabrics.[1][3]
Medical	Potential for use in medical devices and drug delivery systems, though specific medical-grade certifications are necessary.[1]

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